

Application Notes and Protocols: 187-1 Peptide

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Compound of Interest

Compound Name: *187-1, N-WASP inhibitor*

Cat. No.: *B612432*

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Introduction

The 187-1 peptide is a synthetic, 14-amino acid cyclic peptide that functions as a potent and specific allosteric inhibitor of the Neural Wiskott-Aldrich Syndrome Protein (N-WASP).[\[1\]](#)[\[2\]](#) By stabilizing the autoinhibited conformation of N-WASP, the 187-1 peptide prevents its activation and subsequent interaction with the Arp2/3 complex, a key step in actin polymerization.[\[1\]](#)[\[3\]](#) This inhibitory action blocks the signaling pathway that leads to the formation of new actin filaments.[\[3\]](#) With an IC₅₀ value of approximately 2 μM for the inhibition of PIP2-induced actin assembly, the 187-1 peptide serves as a valuable tool for studying actin dynamics, cell motility, and other N-WASP-dependent cellular processes.[\[1\]](#)[\[2\]](#)

Product Information

Property	Value
Name	187-1 Peptide, N-WASP Inhibitor
CAS Number	380488-27-7
Appearance	Lyophilized white solid
Molecular Formula	C88H118N18O20
Molecular Weight	1783.98 g/mol
Purity	≥95% (as determined by HPLC)
Storage	Store lyophilized peptide at -20°C. Upon reconstitution, aliquot and store at -20°C for up to one month or -80°C for up to six months. Avoid repeated freeze-thaw cycles.

Solubility and Reconstitution

The 187-1 peptide is typically supplied as a lyophilized powder and requires reconstitution before use. The choice of solvent can impact the final concentration and stability of the peptide solution.

Solubility Data

Solvent	Maximum Concentration	Notes
Water	50 mg/mL (28.03 mM)	Requires sonication to achieve this concentration. ^[2] Also reported to be soluble up to 2 mg/mL. ^[4]
DMSO	1 mg/mL	-
Acetic Acid (5%)	Soluble	-

Recommended Reconstitution Protocol

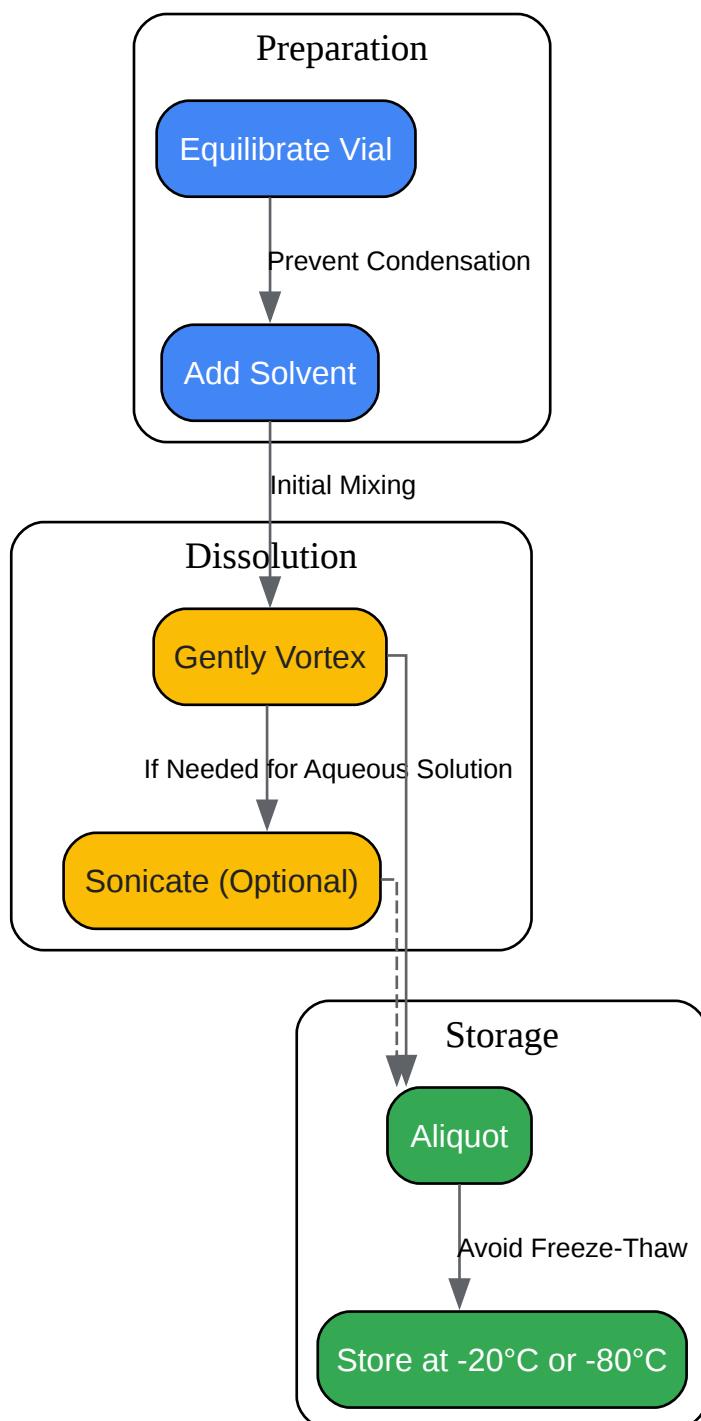
This protocol provides a general guideline for reconstituting the 187-1 peptide. It is recommended to perform a small-scale solubility test with a portion of the peptide before reconstituting the entire stock.

Materials:

- Lyophilized 187-1 peptide vial
- Sterile, high-purity water (e.g., Milli-Q or equivalent) or DMSO
- Sterile, low-retention polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath (optional, for aqueous solutions)

Procedure:

- Equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- Solvent Addition: Carefully open the vial and add the desired volume of the chosen solvent (e.g., sterile water or DMSO) to achieve the target stock concentration. For example, to prepare a 10 mM stock solution from 1 mg of peptide (M.W. 1783.98), add 56.05 μ L of solvent.
- Dissolution: Gently vortex the vial to dissolve the peptide. For aqueous solutions, if the peptide does not fully dissolve, sonicate the vial in an ultrasonic water bath for short intervals (1-2 minutes) until the solution is clear. Avoid vigorous shaking, which can cause peptide aggregation.
- Aliquoting and Storage: Once the peptide is fully dissolved, centrifuge the vial briefly to collect the solution at the bottom. Aliquot the stock solution into sterile, low-retention microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

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Caption: Workflow for the reconstitution of 187-1 peptide.

Experimental Protocols

In Vitro Actin Polymerization Assay

This protocol describes how to assess the inhibitory effect of the 187-1 peptide on actin polymerization induced by N-WASP and the Arp2/3 complex.

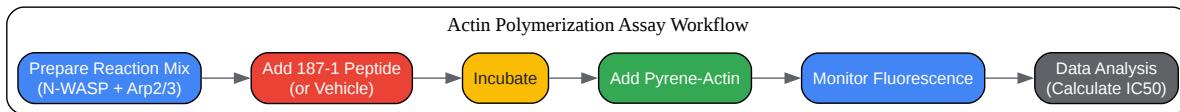
Materials:

- Reconstituted 187-1 peptide stock solution
- Purified N-WASP protein
- Purified Arp2/3 complex
- Monomeric actin (pyrene-labeled for fluorescence-based detection)
- Actin polymerization buffer (e.g., 10 mM imidazole, pH 7.0, 50 mM KCl, 1 mM MgCl₂, 1 mM EGTA, 0.5 mM DTT, 0.2 mM ATP)
- 96-well black microplate
- Fluorescence plate reader (Excitation: ~365 nm, Emission: ~407 nm for pyrene-actin)

Procedure:

- Prepare Reaction Mix: In a microcentrifuge tube, prepare the reaction mixture containing N-WASP and the Arp2/3 complex in actin polymerization buffer.
- Add Inhibitor: Add varying concentrations of the reconstituted 187-1 peptide (or vehicle control, e.g., water or DMSO) to the reaction mix. Incubate for 15-30 minutes at room temperature to allow for binding.
- Initiate Polymerization: Initiate the actin polymerization by adding pyrene-labeled monomeric actin to the reaction mixture.
- Monitor Fluorescence: Immediately transfer the reaction mixture to a 96-well black microplate and start monitoring the increase in fluorescence over time using a fluorescence plate reader. The rate of fluorescence increase corresponds to the rate of actin polymerization.

- Data Analysis: Plot the fluorescence intensity versus time. Calculate the initial rate of polymerization for each concentration of the 187-1 peptide. Determine the IC₅₀ value by plotting the polymerization rate as a function of the logarithm of the inhibitor concentration.

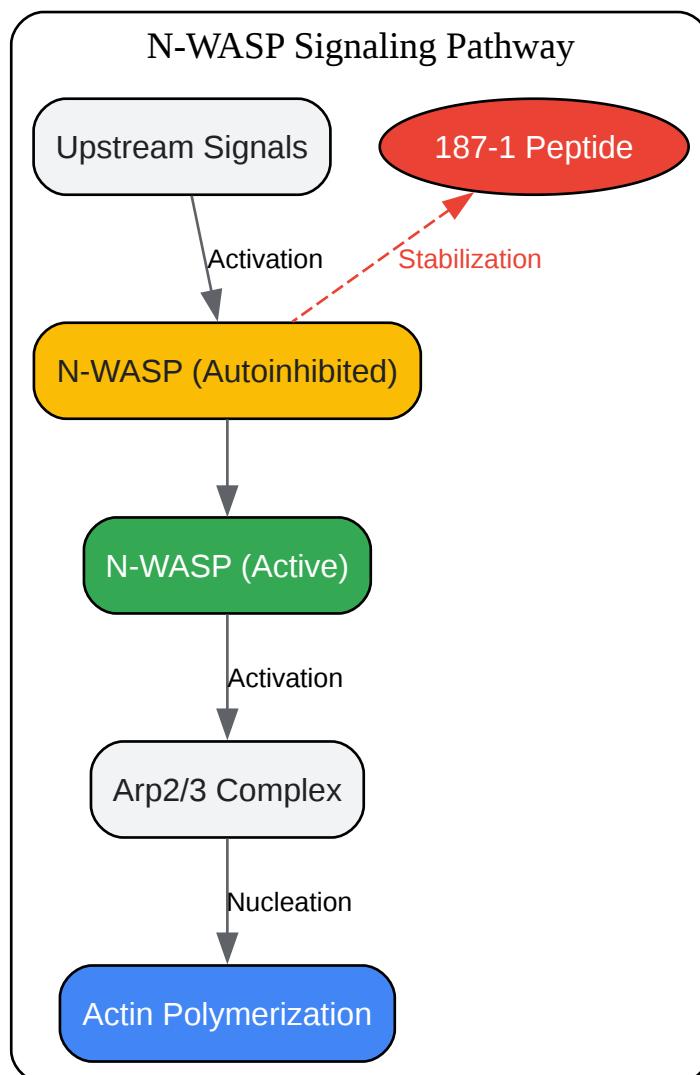


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Caption: Experimental workflow for the in vitro actin polymerization assay.

Signaling Pathway

The 187-1 peptide targets the N-WASP-mediated actin polymerization pathway. N-WASP is a key regulator of the actin cytoskeleton, integrating upstream signals to promote the formation of new actin filaments through the activation of the Arp2/3 complex. The 187-1 peptide allosterically binds to N-WASP, stabilizing its autoinhibited conformation and preventing its activation by upstream signals like Cdc42 and PIP2.



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Caption: Inhibition of the N-WASP signaling pathway by the 187-1 peptide.

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